

# Personal protective equipment for handling ethyl 2-(4-acetylphenyl)acetate

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## Compound of Interest

Compound Name: ethyl 2-(4-acetylphenyl)acetate

Cat. No.: B075524

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## Essential Safety and Handling Guide for Ethyl 2-(4-acetylphenyl)acetate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **ethyl 2-(4-acetylphenyl)acetate** (CAS 1528-42-3). Adherence to these procedures is vital for ensuring personal and environmental safety in the laboratory.

## Immediate Safety and Personal Protective Equipment (PPE)

When handling **ethyl 2-(4-acetylphenyl)acetate**, a comprehensive approach to personal protection is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following personal protective equipment is required:

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[1]</sup>
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Gloves should be inspected prior to use and replaced if signs of degradation appear.<sup>[1]</sup>
- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are essential to protect skin and clothing from splashes.<sup>[2]</sup> For tasks with a higher risk of

splashing, additional protective clothing may be necessary.

- Respiratory Protection: All handling of **ethyl 2-(4-acetylphenyl)acetate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup> If a fume hood is unavailable or in the event of a large spill, a full-face respirator with appropriate cartridges should be used.<sup>[1]</sup>

## Quantitative Data Summary

Below is a summary of the available quantitative data for **ethyl 2-(4-acetylphenyl)acetate** and related substances. Note that specific toxicity and exposure limit data for **ethyl 2-(4-acetylphenyl)acetate** are not readily available; therefore, data for the closely related and commonly used solvent, ethyl acetate, are provided for reference and cautionary purposes.

Property	Value	Source
Chemical Formula	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub>	--INVALID-LINK--
Molecular Weight	206.24 g/mol	--INVALID-LINK--
CAS Number	1528-42-3	--INVALID-LINK--
Physical State	Not specified (likely liquid or solid)	N/A
Boiling Point	Not specified	N/A
Melting Point	Not specified	N/A
Flash Point	Not specified	N/A
Occupational Exposure Limits (Ethyl Acetate)	OSHA PEL: 400 ppm (1400 mg/m <sup>3</sup> ) TWA	--INVALID-LINK--[3][4]
NIOSH REL: 400 ppm (1400 mg/m <sup>3</sup> ) TWA	--INVALID-LINK--[5]	
ACGIH TLV: 400 ppm (1440 mg/m <sup>3</sup> ) TWA	--INVALID-LINK--[5]	
Acute Toxicity (Oral, Rat - Ethyl Acetate)	LD50: 5620 mg/kg	--INVALID-LINK--[6]
Acute Toxicity (Dermal, Rabbit - Ethyl Acetate)	LD50: > 20,000 mg/kg	--INVALID-LINK--[6]

## Operational and Disposal Plans

### Experimental Protocols: Handling Procedures

A detailed methodology for handling **ethyl 2-(4-acetylphenyl)acetate** is crucial for maintaining a safe laboratory environment.

#### 1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and certified.

- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary PPE before handling the chemical.
- Keep containers of **ethyl 2-(4-acetylphenyl)acetate** tightly closed when not in use.[\[1\]](#)

## 2. Handling:

- Conduct all weighing and transferring of the chemical within a chemical fume hood to minimize vapor inhalation.
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Use non-sparking tools and equipment to prevent ignition sources, as the flammability of this specific compound is not fully known, and it is prudent to treat it as potentially flammable.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.

## 3. Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[7\]](#)
- Keep the container tightly closed to prevent the release of vapors.[\[1\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

# Spill Response Plan

In the event of a spill, immediate and appropriate action is required to mitigate hazards.

## 1. Immediate Actions:

- Alert personnel in the immediate area of the spill.
- If the spill is large or in a poorly ventilated area, evacuate the laboratory and notify the appropriate emergency response team.
- If safe to do so, eliminate all potential ignition sources.

## 2. Spill Cleanup:

- For small spills, wear the appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.
- Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Ventilate the area to ensure all vapors have dissipated.

### 3. Reporting:

- Report the spill to the laboratory supervisor and the institutional safety office, following all local and national regulations.

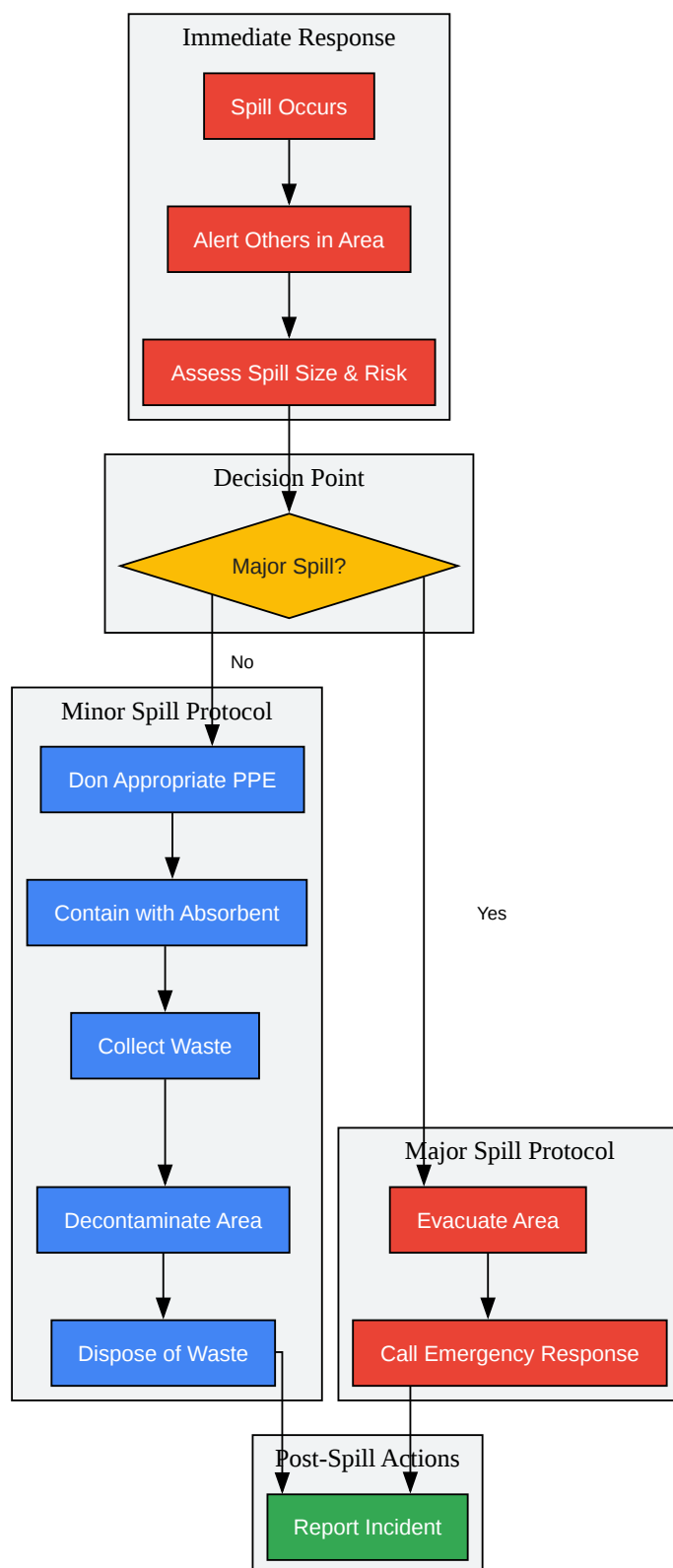
## Disposal Plan

Proper disposal of **ethyl 2-(4-acetylphenyl)acetate** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste materials, including unused chemicals and contaminated absorbents, in a designated and properly labeled hazardous waste container.
- **Disposal Route:** Dispose of the hazardous waste through a licensed waste disposal company.<sup>[8]</sup> Do not dispose of it down the drain or in the regular trash.
- **Regulatory Compliance:** Ensure that all disposal activities are in full compliance with local, state, and federal environmental regulations.

## Mandatory Visualization

The following diagram illustrates the logical workflow for responding to a chemical spill of **ethyl 2-(4-acetylphenyl)acetate** in a laboratory setting.



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Caption: Workflow for handling a chemical spill.

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